

Application Notes and Protocols for Reactions of Rhoduline Acid

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Compound of Interest

Compound Name: *Rhoduline Acid*

Cat. No.: *B1680610*

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These application notes provide a comprehensive overview of the known applications and synthetic methodologies involving **Rhoduline Acid**, also known as Di-J acid. The primary application of this compound is in the synthesis of diazo and tetranitazole dyes. While detailed quantitative data and biological activity information for **Rhoduline Acid** and its direct derivatives are limited in publicly available literature, this document outlines the general experimental procedures and principles for its use in chemical synthesis.

Chemical and Physical Properties of Rhoduline Acid

Rhoduline Acid, chemically identified as 4-hydroxy-7-((5-hydroxy-7-sulfonaphthalen-2-yl)amino)naphthalene-2-sulfonic acid, is an acidic compound that serves as a key intermediate in the dye industry.^{[1][2]} Its chemical structure and basic properties are summarized in the table below.

Property	Value
Synonyms	Di-J acid, 4-hydroxy-7-((5-hydroxy-7-sulfonaphthalen-2-yl)amino)naphthalene-2-sulfonic acid
CAS Number	87-03-6
Molecular Formula	C ₂₀ H ₁₅ NO ₈ S ₂
Molecular Weight	461.46 g/mol
Appearance	Powder
Primary Application	Intermediate in the synthesis of azo dyes

Experimental Protocols for Azo Dye Synthesis using Rhoduline Acid

The synthesis of azo dyes using **Rhoduline Acid** as a coupling component follows a well-established two-step process: diazotization of a primary aromatic amine followed by the coupling of the resulting diazonium salt with **Rhoduline Acid**.

2.1. General Protocol for Diazotization of a Primary Aromatic Amine

This procedure outlines the formation of a diazonium salt from a generic primary aromatic amine. The specific quantities and conditions may need to be optimized depending on the chosen amine.

Materials:

- Primary aromatic amine (e.g., aniline or a substituted aniline)
- Hydrochloric acid (concentrated)
- Sodium nitrite
- Distilled water

- Ice bath

Procedure:

- Dissolve the primary aromatic amine in a solution of hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the amine solution while maintaining the temperature between 0-5 °C.
- Stir the mixture for a short period to ensure the complete formation of the diazonium salt. The resulting diazonium salt solution should be used immediately in the subsequent coupling reaction due to its instability.

2.2. General Protocol for Coupling of Diazonium Salt with **Rhoduline Acid**

This procedure describes the coupling reaction between the prepared diazonium salt and **Rhoduline Acid** to form the azo dye.

Materials:

- Diazonium salt solution (from step 2.1)
- **Rhoduline Acid** (Di-J acid)
- Sodium hydroxide or other suitable base
- Distilled water
- Ice bath

Procedure:

- Dissolve **Rhoduline Acid** in an aqueous alkaline solution (e.g., sodium hydroxide solution) to form the corresponding phenoxide, which is more reactive towards electrophilic attack.
- Cool the **Rhoduline Acid** solution to 0-5 °C in an ice bath.

- Slowly add the cold diazonium salt solution to the cold **Rhoduline Acid** solution with constant stirring.
- Maintain the temperature of the reaction mixture at 0-5 °C.
- Control the pH of the reaction mixture as required for the specific coupling reaction, typically in the neutral to slightly alkaline range.
- The completion of the reaction is often indicated by a distinct color change.
- The resulting azo dye may precipitate out of the solution and can be collected by filtration.
- The crude dye can be purified by recrystallization from a suitable solvent.

Note: The exact reaction conditions, including stoichiometry, temperature, pH, and reaction time, will vary depending on the specific aromatic amine used and the desired final product. Optimization of these parameters is crucial for achieving high yields and purity.

Quantitative Data

Despite extensive searches of scientific literature and patent databases, specific quantitative data such as reaction yields, precise molar ratios, and optimal reaction times for the synthesis of azo dyes specifically from **Rhoduline Acid** could not be found. The available information is generally qualitative, describing the use of **Rhoduline Acid** as a coupling component.

Researchers should perform their own optimization studies to determine these parameters for their specific reactions.

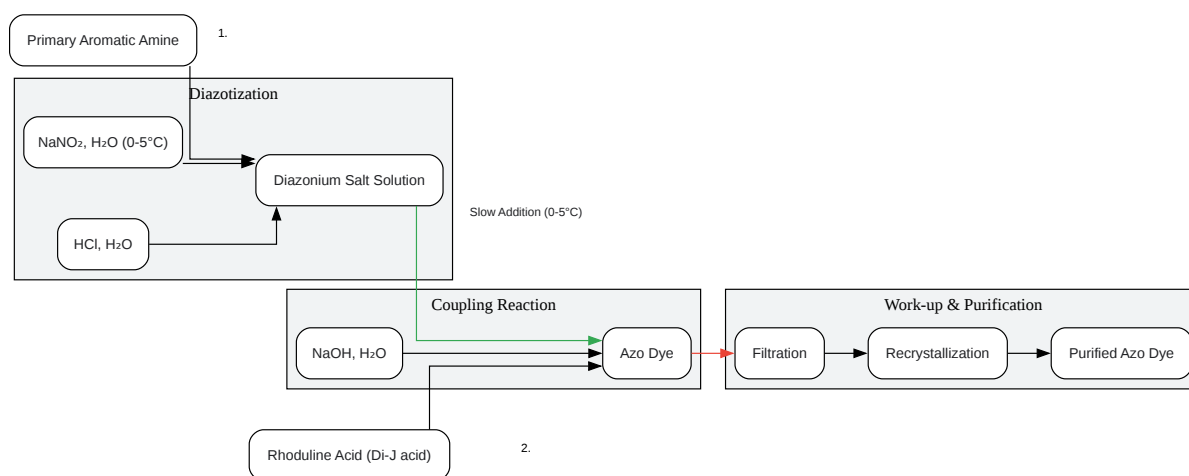
Biological Activity

There is currently no publicly available data on the biological activity, including cytotoxicity or antimicrobial properties, of **Rhoduline Acid** or its direct azo dye derivatives. While some studies report the biological activities of "rhodanine derivatives," these are a distinct class of compounds and the findings are not applicable to **Rhoduline Acid**. Further research is required to explore the potential biological effects of **Rhoduline Acid**-derived compounds.

Visualizations

5.1. Experimental Workflow for Azo Dye Synthesis

The following diagram illustrates the general workflow for the synthesis of an azo dye using **Rhoduline Acid**.



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Caption: General workflow for the synthesis of an azo dye from a primary aromatic amine and **Rhoduline Acid**.

5.2. Signaling Pathway

No information regarding the involvement of **Rhoduline Acid** or its derivatives in any biological signaling pathways could be found in the reviewed literature. Therefore, a signaling pathway diagram cannot be provided.

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